

An In-depth Technical Guide to the Spectroscopic Data of Trichoviridin

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Compound of Interest

Compound Name: *Trichoviridin*

CAS No.: 56283-32-0

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Introduction

Trichoviridin is an isonitrile antibiotic produced by certain species of the fungus *Trichoderma*, notably *Trichoderma viride*. It is recognized for its antifungal and antibiotic properties. This technical guide provides a comprehensive overview of the available spectroscopic data for **Trichoviridin**, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. The information is presented to be a valuable resource for researchers in natural product chemistry, drug discovery, and related fields.

Spectroscopic Data of Trichoviridin

The definitive structural elucidation of **Trichoviridin** has established its molecular formula as $C_8H_9NO_4$.^[1] Key spectroscopic data are summarized below.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is a critical tool for determining the elemental composition and exact mass of a compound. For **Trichoviridin**, the following mass spectral data has been reported:

Ion Species	Calculated m/z
[M+H] ⁺	184.06044
[M+Na] ⁺	206.04238
[M+K] ⁺	222.01632
[M+NH ₄] ⁺	201.08698
[M-H] ⁻	182.04588

Table 1: High-resolution mass spectrometry data for **Trichoviridin**, indicating the calculated mass-to-charge ratio (m/z) for various adducts.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Detailed ¹H and ¹³C NMR data for **Trichoviridin** are not readily available in publicly accessible databases. The structural elucidation of such natural products typically involves a combination of one-dimensional (¹H and ¹³C) and two-dimensional (e.g., COSY, HSQC, HMBC) NMR experiments. While specific chemical shifts and coupling constants for **Trichoviridin** are not cited in the available literature, the general regions for protons and carbons in similar organic molecules can be inferred.

¹H NMR: Proton NMR spectra would be expected to show signals corresponding to protons on the cyclopentane ring, the ethyl group, and hydroxyl groups. The chemical shifts would be influenced by the presence of the isonitrile and epoxide functionalities.

¹³C NMR: Carbon-13 NMR spectra would reveal eight distinct carbon signals. The isonitrile carbon would appear in a characteristic downfield region. Carbons of the epoxide rings would also have specific chemical shifts.

Experimental Protocols

The isolation and spectroscopic analysis of **Trichoviridin** involves a series of standard natural product chemistry techniques. While a specific detailed protocol for **Trichoviridin** is not available, a general workflow can be constructed based on common practices for isolating fungal metabolites.

Isolation and Purification of Trichoviridin

A general procedure for the isolation of metabolites from *Trichoderma* species is as follows:

- **Culturing:** *Trichoderma viride* is cultured in a suitable liquid or solid medium to promote the production of secondary metabolites.
- **Extraction:** The fungal biomass and/or the culture broth are extracted with an organic solvent (e.g., ethyl acetate, methanol) to obtain a crude extract.
- **Fractionation:** The crude extract is subjected to chromatographic techniques such as column chromatography on silica gel or other stationary phases to separate it into fractions of varying polarity.
- **Purification:** The fractions showing the desired biological activity or containing the target compound are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **Trichoviridin**.

dot graph TD; A[Culturing of *Trichoderma viride*] --> B(Extraction with Organic Solvent); B --> C{Crude Extract}; C --> D(Column Chromatography); D --> E{Fractions}; E --> F(HPLC Purification); F --> G[Pure **Trichoviridin**];

end dot Caption: Generalized workflow for the isolation of **Trichoviridin**.

Spectroscopic Analysis

The purified **Trichoviridin** is then subjected to spectroscopic analysis for structure elucidation.

- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is performed using techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) coupled with a high-resolution analyzer (e.g., Time-of-Flight (TOF) or Orbitrap) to determine the exact mass and molecular formula.

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer. The sample is dissolved in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6). 2D NMR experiments such as COSY, HSQC, and HMBC are then performed to establish the connectivity of protons and carbons and to fully assign the structure.

dot graph TD; A[Pure **Trichoviridin**] --> B{Spectroscopic Analysis}; B --> C(Mass Spectrometry); B --> D(NMR Spectroscopy); C --> E[Molecular Formula and Exact Mass]; D --> F[^1H and ^{13}C NMR Spectra]; F --> G(2D NMR Experiments); G --> H[Structural Elucidation];

end dot Caption: Workflow for the spectroscopic analysis of **Trichoviridin**.

Signaling Pathways and Biological Activity

Trichoviridin exhibits notable antifungal activity. While the specific molecular targets and signaling pathways affected by **Trichoviridin** are not extensively detailed in the available literature, the general mechanisms of antifungal agents often involve the disruption of cell membrane integrity, inhibition of cell wall synthesis, or interference with essential metabolic pathways. For instance, many antifungal compounds target the ergosterol biosynthesis pathway, which is crucial for fungal cell membrane structure and function.

Further research is required to elucidate the precise mechanism of action of **Trichoviridin** and to identify the specific signaling cascades that are modulated by this potent natural product.

dot graph TD; A[**Trichoviridin**] --> B{Antifungal Activity}; B --> C(Disruption of Cell Membrane); B --> D(Inhibition of Cell Wall Synthesis); B --> E(Interference with Metabolic Pathways); C --> F[Ergosterol Biosynthesis Inhibition];

end dot Caption: Potential antifungal mechanisms of action for **Trichoviridin**.

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References

- 1. Trichoviridin and dermadin from Trichoderma sp. TK-1 - PubMed
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